

Recommended Eeklivvaf concentration for assays

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Compound of Interest

Compound Name: *Eeklivvaf*

Cat. No.: *B12399617*

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Application Notes and Protocols: Eeklivvaf

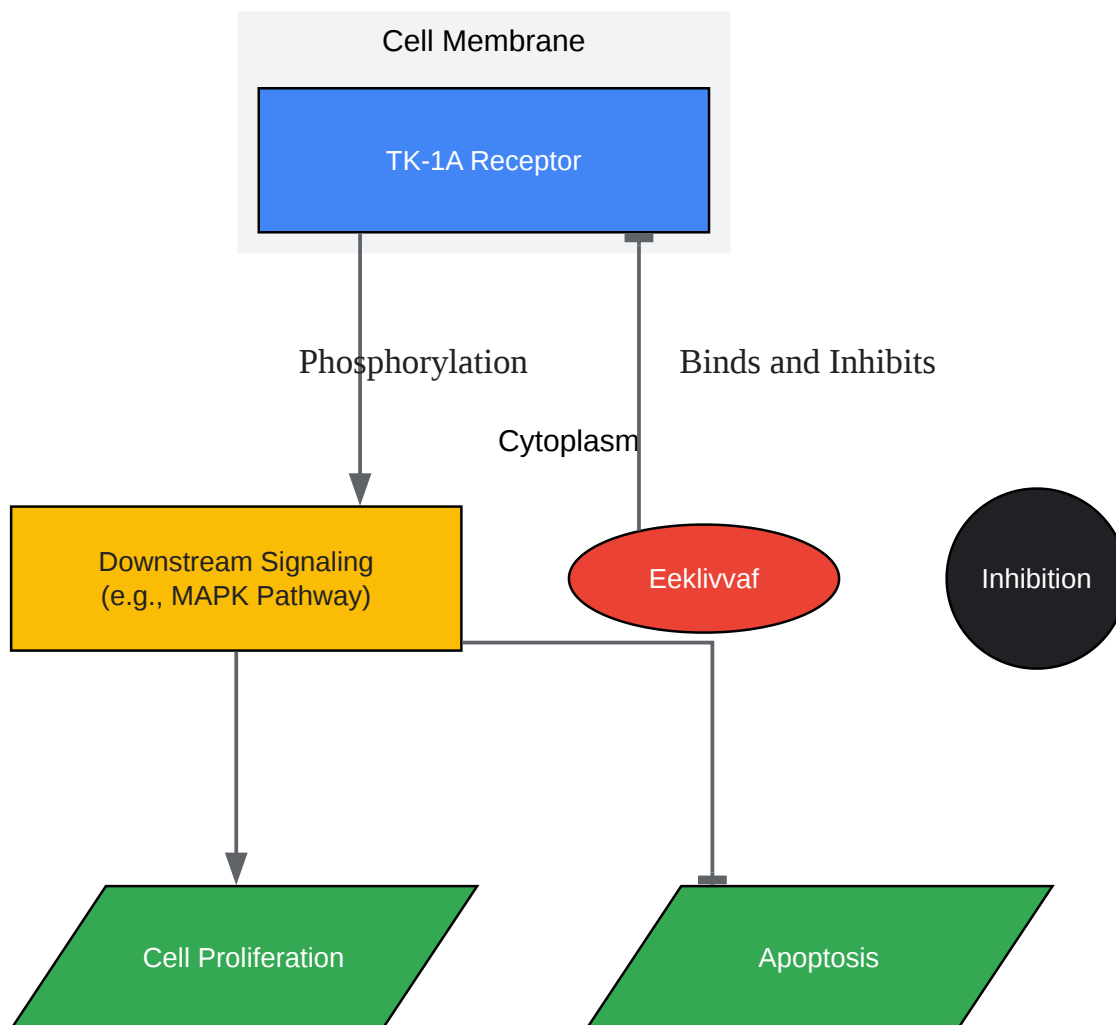
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Introduction

Eeklivvaf is a potent and selective inhibitor of the novel tyrosine kinase, TK-1A. These application notes provide recommended concentration ranges for in vitro assays and detailed protocols for its use in cell-based experiments. The provided data is intended to serve as a starting point for experimental design. Researchers are encouraged to perform their own dose-response experiments to determine the optimal concentration for their specific model system and assay.

Mechanism of Action

Eeklivvaf selectively binds to the ATP-binding pocket of the TK-1A tyrosine kinase, preventing its phosphorylation and subsequent activation of downstream signaling pathways. This inhibition leads to a reduction in cell proliferation and induction of apoptosis in TK-1A-dependent cell lines.



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Figure 1: Simplified signaling pathway of **Eeklivvaf**'s mechanism of action.

Recommended Concentrations for Assays

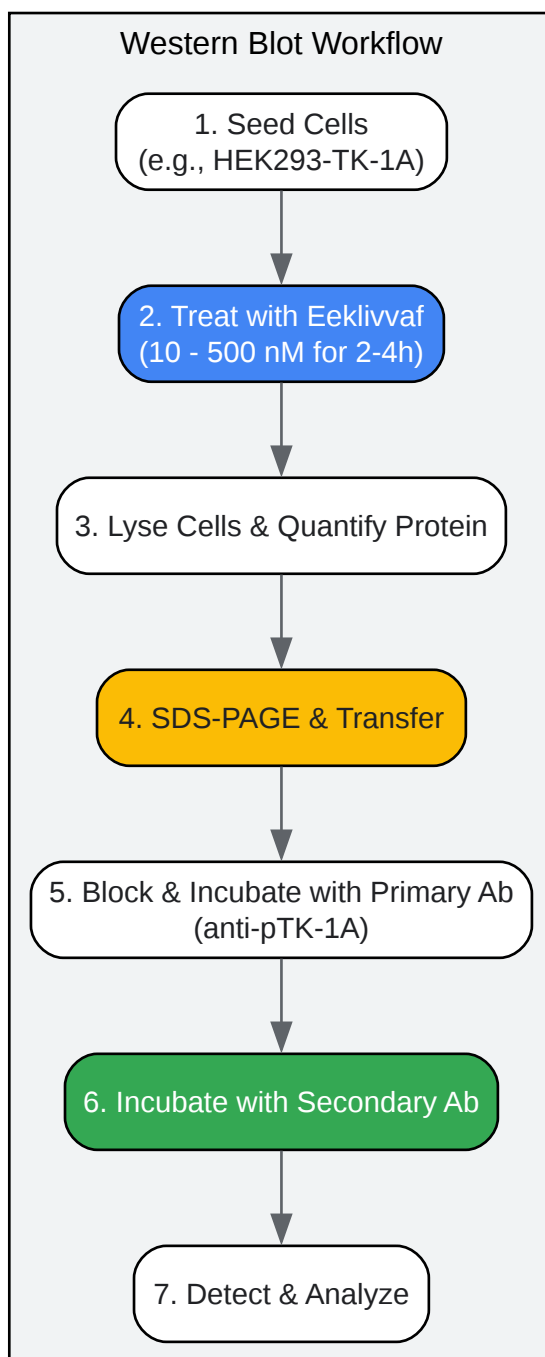
The optimal concentration of **Eeklivvaf** will vary depending on the assay type, cell line, and experimental conditions. The following table provides recommended starting concentration ranges based on internal validation assays.

Assay Type	Cell Line	Recommended Starting Concentration	Notes
Biochemical Assays			
TK-1A Kinase Assay	N/A (Enzyme)	1 - 100 nM	Determine IC50 value.
Cell-Based Assays			
Western Blot (Phospho-TK-1A)	HEK293-TK-1A	10 - 500 nM	2-4 hour treatment.
Cell Viability (MTT/XTT)	MDA-MB-468	0.1 - 10 μ M	72-hour incubation.
Apoptosis Assay (Caspase 3/7)	A549-TK-1A	0.5 - 20 μ M	24-48 hour incubation.
Colony Formation Assay	HT-29	50 - 1000 nM	10-14 day incubation.

Experimental Protocols

Western Blot for Phospho-TK-1A Inhibition

This protocol describes the detection of phosphorylated TK-1A in a cell lysate following treatment with **Eeklivvaf**.



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